

Application Notes and Protocols: Dimethyl Disulfide Analytical Standards

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential data for the use of **dimethyl disulfide** (DMDS) analytical standards and reference materials in research and quality control settings. The information is intended to guide users in the accurate quantification and analysis of DMDS in various matrices.

Properties and Handling of Dimethyl Disulfide Standards

Dimethyl disulfide (DMDS) is a volatile organic compound with a characteristic garlic-like odor.[1][2] It is essential to handle this compound in a well-ventilated area, adhering to all safety precautions outlined in the material safety data sheet (MSDS).[3][4]

Table 1: Physical and Chemical Properties of Dimethyl Disulfide



Property	Value
Molecular Formula	CH ₃ SSCH ₃
Molecular Weight	94.20 g/mol
CAS Number	624-92-0
Appearance	Colorless to light yellow oily liquid[1][5]
Boiling Point	109 °C
Melting Point	-85 °C
Density	1.046 g/mL at 25 °C
Vapor Pressure	22 mmHg at 20 °C
Purity (typical)	≥98.5% (GC)
Water Content	≤0.5%
Solubility	Slightly soluble in water[1]

Storage and Stability:

Dimethyl disulfide standards have a limited shelf life and should be stored according to the manufacturer's instructions, typically below $+30^{\circ}$ C in a tightly closed container.[4] A certified reference material (CRM) of DMDS at a concentration of 10 μ mol/mol in a nitrogen-filled cylinder showed a stability of 0.14% over two years.[6] In aqueous solutions, the stability of related sulfur compounds can be affected by storage temperature and the type of storage vessel.[7]

Analytical Methodologies

Gas chromatography (GC) coupled with mass spectrometry (MS) is a highly specific and widely used method for the quantitative determination of **dimethyl disulfide**.[8][9]

Protocol: Quantitative Analysis of Dimethyl Disulfide in Soil and Cucumber by GC-MS/MS



This protocol is adapted from a validated method for the determination of DMDS residues.[9]

2.1.1. Scope

This method is applicable for the quantitative analysis of **dimethyl disulfide** residues in soil and cucumber samples.

2.1.2. Principle

DMDS is extracted from the sample matrix using an organic solvent. The extract is then cleaned up and analyzed by gas chromatography-tandem mass spectrometry (GC-MS/MS) in selected ion monitoring (SIM) mode for quantification.[9]

2.1.3. Reagents and Standards

- Dimethyl disulfide analytical standard (≥98.5% purity)
- Dichloromethane (pesticide residue grade)[9]
- Methanol (HPLC grade)[10]
- Sodium chloride (analytical grade)[10]
- Multi-walled carbon nanotubes (MWCNT) and biochar for cleanup[9]

2.1.4. Standard Preparation

Prepare a stock solution of DMDS in a suitable solvent (e.g., methanol or methyl acetate).[8] [10] From the stock solution, prepare a series of working standard solutions of different concentrations to construct a calibration curve.

2.1.5. Sample Preparation and Extraction

- Homogenize the soil or cucumber sample.
- Weigh a representative portion of the homogenized sample into a centrifuge tube.
- Add dichloromethane as the extraction solvent.[9]



- Vortex, sonicate, and shake the mixture to ensure efficient extraction.[8]
- Centrifuge the sample to separate the organic layer.[8]
- Collect the supernatant (the extract).
- Perform a cleanup step using a combination of multi-walled carbon nanotubes (MWCNT) and biochar to remove interfering matrix components.[9]

2.1.6. GC-MS/MS Instrumental Parameters

- Gas Chromatograph: Varian 3400CX GC or equivalent[8]
- Column: Supelco SPB-1-sulfur column (30 m x 0.32 mm, 4.0 μm film thickness) or equivalent[8]
- Injector Temperature: 250 °C
- Oven Temperature Program: Initial temperature of 40 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, and hold for 5 min.
- Carrier Gas: Helium
- Mass Spectrometer: Saturn 2000 MS or equivalent[8]
- Ionization Mode: Electron Impact (EI)[8]
- Monitoring Mode: Selected Ion Monitoring (SIM)[9]
- Ions to Monitor (Quantification/Confirmation): m/z 45, 61, 79, 94. A modification to three ions (m/z 64, 79, 94) has been suggested to improve linearity and sensitivity.[8]

2.1.7. Calibration and Quantification

Inject the prepared standard solutions into the GC-MS system to generate a calibration curve by plotting the peak area against the concentration of DMDS. The concentration of DMDS in the samples is then determined from this calibration curve.



Table 2: Method Validation Data for DMDS Analysis in Cucumber and Soil[9]

Parameter	Cucumber	Soil
Spiked Levels (mg/kg)	0.05, 0.5, 5	0.05, 0.5, 5
Average Recoveries (%)	84.0 - 101.5	84.3 - 98.7
Relative Standard Deviations (RSD) (%)	0.5 - 6.5	0.7 - 4.9
Limit of Quantification (LOQ) (mg/kg)	0.05	0.05
Limit of Detection (LOD) (mg/kg)	0.015	0.015
Linearity (R²)	0.9996	0.9996

Table 3: Method Validation Data for DMDS Analysis in Water[10][11]

Parameter	Value
Limit of Detection (LOD)	1.2 ng/L[11], 3 ng/L[10]
Limit of Quantification (LOQ)	4.1 ng/L[11], 10 ng/L[10]
Recoveries (%)	93.39 - 99.34[11], 81.2 - 120[10]
Relative Standard Deviations (RSD) (%)	3.08 - 6.25[11], 0.90 - 7.3[10]
Linearity (R²)	0.9907[11], 0.9990 - 0.9999[10]

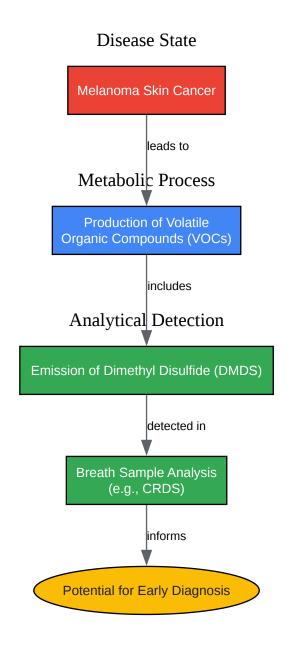
Visualizations





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Caption: Experimental workflow for the GC-MS analysis of dimethyl disulfide.



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Caption: Logical relationship of DMDS as a volatile biomarker for melanoma.[12]



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